

Physicochemical properties of 13-O-Acetylcorianin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-O-Acetylcorianin

Cat. No.: B1632539

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An In-depth Technical Guide on the Physicochemical Properties of 13-O-Acetylcorianin

For researchers, scientists, and drug development professionals, a comprehensive understanding of the physicochemical properties of a compound is fundamental to its potential application. This technical guide provides a detailed overview of the known characteristics of **13-O-Acetylcorianin**, a sesquiterpene lactone of interest. While some experimental data for this specific compound remains limited in publicly accessible literature, this guide compiles the available information and supplements it with data on closely related compounds and general methodologies.

Core Physicochemical Properties

Quantitative data for **13-O-Acetylcorianin** is summarized in the table below. It is important to note that some of these values are predicted and await experimental verification.

Property	Value	Source
Molecular Formula	C ₁₇ H ₂₀ O ₇	ChemicalBook[1]
Molecular Weight	336.34 g/mol	ChemicalBook[1]
Predicted Boiling Point	516.4 ± 50.0 °C	ChemicalBook[1]
Predicted Density	1.45 ± 0.1 g/cm ³	ChemicalBook[1]
Melting Point	Not available	
Solubility	Not available	

Spectral Data

Detailed experimental spectral data for **13-O-Acetylcorianin**, including ¹H NMR, ¹³C NMR, Mass Spectrometry, and Infrared Spectroscopy, are not readily available in the cited literature. However, general principles of these analytical techniques are well-established for the structural elucidation of organic compounds, including sesquiterpene lactones.

¹H and ¹³C NMR Spectroscopy: Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule. In a ¹H NMR spectrum, the chemical shift, integration, and multiplicity of the signals provide information about the electronic environment, the number of protons, and the neighboring protons, respectively. In a ¹³C NMR spectrum, the number of signals indicates the number of unique carbon environments, and their chemical shifts provide information about the type of carbon (e.g., alkyl, alkenyl, carbonyl).

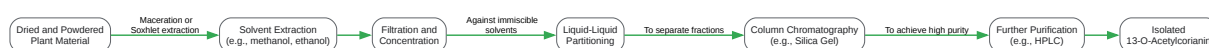
Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and molecular formula of a compound. The fragmentation pattern observed in the mass spectrum can provide valuable information about the compound's structure.

Infrared (IR) Spectroscopy: Infrared spectroscopy is used to identify the functional groups present in a molecule. The absorption of infrared radiation at specific wavenumbers corresponds to the vibrations of particular bonds. For **13-O-Acetylcorianin**, characteristic IR absorptions would be expected for the carbonyl groups of the lactone and acetate moieties, as well as C-O and C-H bonds.

Experimental Protocols

While a specific, detailed protocol for the isolation and purification of **13-O-Acetylcorianin** from its natural source, *Coriaria nepalensis*, is not available in the provided search results, a general workflow for the isolation of sesquiterpene lactones from plant material can be described.

General Isolation and Purification Workflow for Sesquiterpene Lactones



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Caption: General workflow for the isolation and purification of sesquiterpene lactones.

Biological Activity and Signaling Pathways

Direct studies on the biological activity of **13-O-Acetylcorianin** are limited. However, research on compounds with similar structures or designations suggests potential cytotoxic and anti-inflammatory activities. It is crucial to note that the identity of "13-AC" and "AF-13" as **13-O-Acetylcorianin** needs to be definitively confirmed.

Cytotoxic Activity

A compound referred to as "13-AC" (13-Acetoxysarcocrassolide), which may be structurally related to **13-O-Acetylcorianin**, has demonstrated cytotoxic effects against various cancer cell lines.

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.



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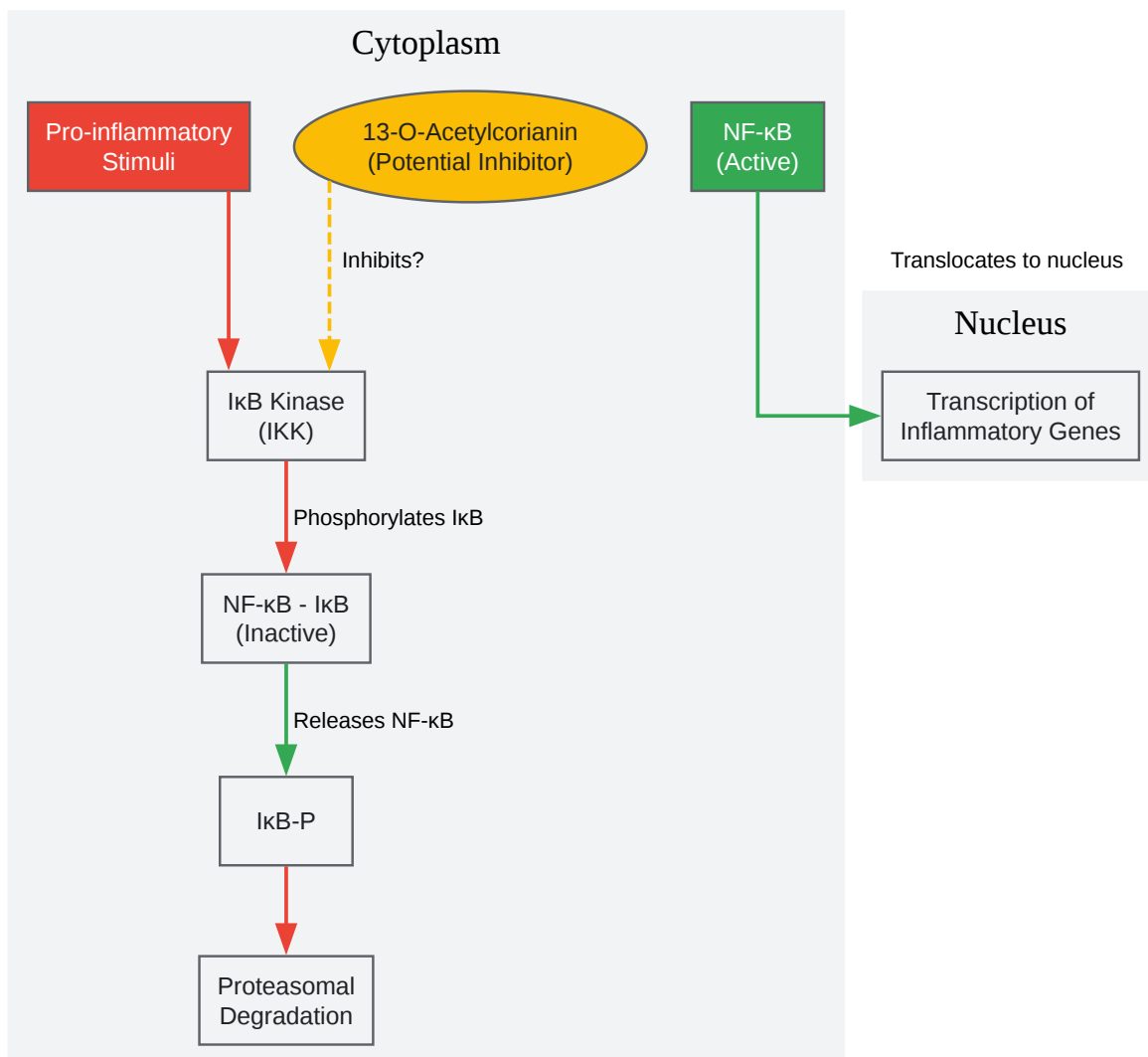
Caption: Workflow for a typical MTT cytotoxicity assay.

Anti-Inflammatory Activity and NF- κ B Signaling

A compound designated "AF-13" has been reported to possess anti-inflammatory properties, notably through the inhibition of the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. The NF- κ B pathway is a crucial regulator of inflammation.

Signaling Pathway: NF- κ B Inhibition

In its inactive state, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli lead to the degradation of I κ B, allowing NF- κ B to translocate to the nucleus and activate the transcription of inflammatory genes. Inhibition of this pathway can reduce the inflammatory response.



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Caption: Potential inhibition of the NF-κB signaling pathway by **13-O-Acetylcorianin**.

Experimental Protocol: Western Blot for NF-κB Pathway Proteins

Western blotting can be used to detect the levels of key proteins in the NF-κB pathway, such as phosphorylated IκBα and the p65 subunit of NF-κB, to assess pathway activation.



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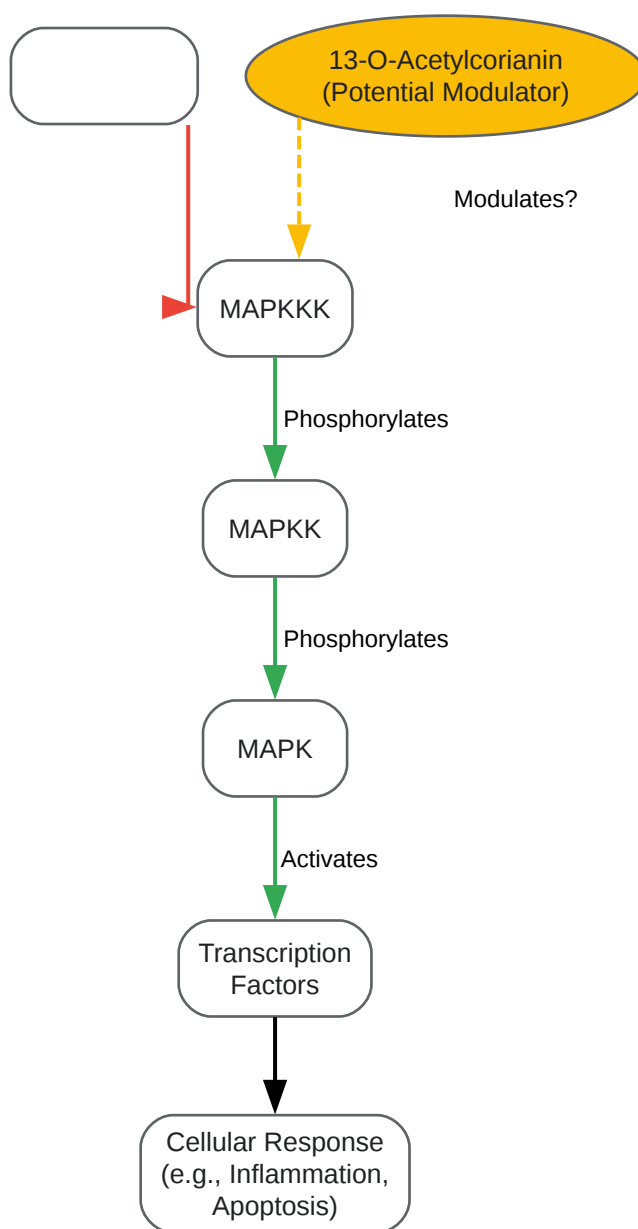
Caption: General workflow for Western blot analysis.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is another critical signaling cascade involved in cellular processes like inflammation, proliferation, and apoptosis. It is possible that **13-O-Acetylcorianin** could also modulate this pathway.

Signaling Pathway: MAPK Cascade

The MAPK pathway consists of a cascade of protein kinases that phosphorylate and activate one another, ultimately leading to the activation of transcription factors that regulate gene expression.



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Caption: Overview of the MAPK signaling cascade and potential modulation.

Conclusion

13-O-Acetylcorianin is a sesquiterpene lactone with potential for further investigation in drug development. While a complete physicochemical profile is not yet publicly available, the existing data and information on related compounds provide a solid foundation for future research. The potential cytotoxic and anti-inflammatory activities, possibly mediated through the NF- κ B and MAPK signaling pathways, warrant more detailed studies to elucidate the

precise mechanisms of action and to confirm the therapeutic potential of this natural product. Further research is required to obtain experimental data for its melting point, solubility, and comprehensive spectral analyses, as well as to develop a standardized isolation and purification protocol.

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References

- 1. 13-O-ACETYL-CORIANIN CAS#: 108887-44-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Physicochemical properties of 13-O-Acetylcorianin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632539#physicochemical-properties-of-13-o-acetylcorianin]

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